

Proper Disposal of 2-Fluoro-4-(trifluoromethyl)phenylacetonitrile: A Comprehensive Guide

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Compound of Interest

Compound Name: 2-Fluoro-4-(trifluoromethyl)phenylacetonitrile

Cat. No.: B1302401

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **2-Fluoro-4-(trifluoromethyl)phenylacetonitrile** (CAS No. 239087-11-7). Adherence to these procedures is critical to ensure personnel safety and environmental compliance.

I. Immediate Safety and Hazard Information

2-Fluoro-4-(trifluoromethyl)phenylacetonitrile is a hazardous substance that requires careful handling. The primary hazards associated with this compound are summarized below.

Table 1: Hazard Identification and Precautionary Statements

Hazard Class	GHS Hazard Statement	Precautionary Statement (Disposal Context)
Acute Toxicity, Inhalation (Category 3)	H331: Toxic if inhaled.	P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[1]
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed.	P270: Do not eat, drink or smoke when using this product.[2]
Acute Toxicity, Dermal (Category 4)	H312: Harmful in contact with skin.	P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.[1]
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation.[1][3]	P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.[1][3]
Serious Eye Damage/Eye Irritation (Category 2A)	H319: Causes serious eye irritation.[1]	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][2]
Specific target organ toxicity — Single exposure (Category 3), Respiratory tract irritation	H335: May cause respiratory irritation.[1]	P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[1]

II. Personal Protective Equipment (PPE)

Prior to handling **2-Fluoro-4-(trifluoromethyl)phenylacetonitrile** for disposal, all personnel must be equipped with the appropriate PPE.

Table 2: Required Personal Protective Equipment

Protection Type	Specification	Rationale
Hand Protection	Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching glove's outer surface) to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands.[1]	To prevent skin contact and absorption.[1]
Eye/Face Protection	Safety glasses with side-shields conforming to EN166. Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166(EU).[4]	To protect against splashes and dust.
Skin and Body Protection	Complete suit protecting against chemicals, The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.[1]	To prevent skin exposure.
Respiratory Protection	For nuisance exposures use type P95 (US) or type P1 (EU EN 143) particle respirator.[1]	Required if dust is generated or ventilation is inadequate.

III. Step-by-Step Disposal Protocol

The disposal of **2-Fluoro-4-(trifluoromethyl)phenylacetonitrile** must be conducted in a controlled and compliant manner.

1. Waste Identification and Segregation:

- This chemical is classified as hazardous waste.[4][5]
- Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Keep the compound in its original or a compatible, properly labeled container.

2. Packaging for Disposal:

- Ensure the container is tightly closed and stored in a cool, dry, and well-ventilated area.[6]
- The container must be clearly labeled with the chemical name, CAS number, and relevant hazard symbols.

3. Engagement with a Licensed Waste Disposal Company:

- The disposal of this material must be entrusted to a licensed professional waste disposal service.[1]
- Offer surplus and non-recyclable solutions to a licensed disposal company.[1]
- Consult with your institution's EHS office to coordinate pickup and disposal.

4. Spill Management:

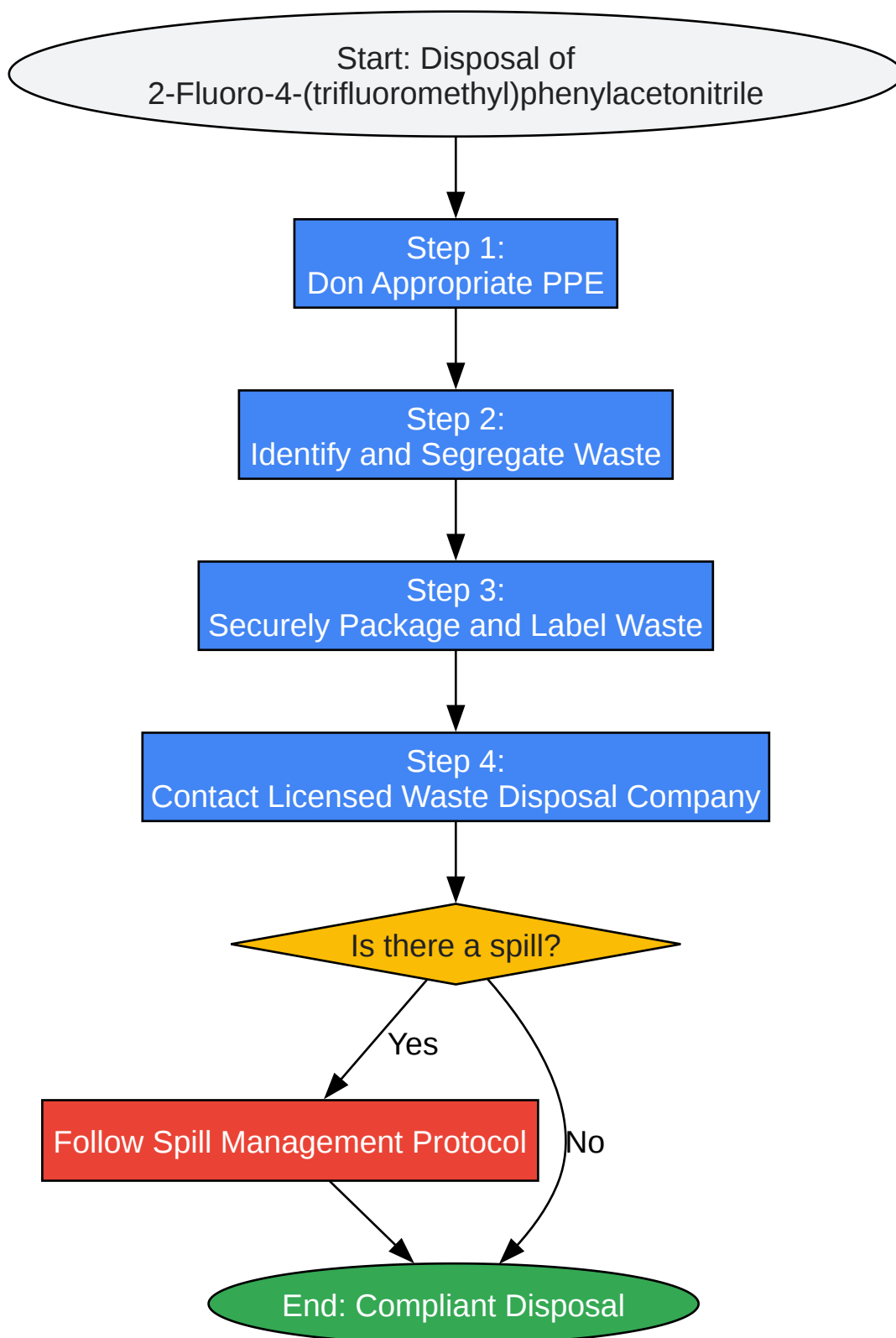
- In the event of a spill, evacuate personnel to a safe area.[1]
- Avoid dust formation.[1]
- Wear appropriate PPE as outlined in Table 2.
- Absorb the spill with an inert material such as dry earth or sand.[6]
- Collect the absorbed material into a suitable, closed container for disposal.[6]
- Do not allow the product to enter drains.[1][6]

5. Contaminated Material Disposal:

- Dispose of contaminated packaging and other materials (e.g., gloves, absorbent pads) as unused product.[1]

IV. Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **2-Fluoro-4-(trifluoromethyl)phenylacetonitrile**.



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Caption: Disposal workflow for **2-Fluoro-4-(trifluoromethyl)phenylacetonitrile**.

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